Foreword: The Imperative of Physicochemical Profiling in Modern Drug Development

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Compound of Interest

Compound Name:	*Isoquinolin-8-ylmethanamine dihydrochloride*
CAS No.:	*850734-84-8*
Cat. No.:	*B565690*

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In the trajectory of drug discovery and development, the journey from a promising molecular entity to a viable therapeutic agent is governed by a profound understanding of its fundamental physical and chemical properties. These characteristics are not mere data points; they are the very determinants of a drug's behavior, influencing everything from its formulation and manufacturing to its ultimate pharmacokinetic and pharmacodynamic performance within the body.[1][2][3] Properties such as solubility, ionization state (pKa), and solid-state form dictate how an active pharmaceutical ingredient (API) is absorbed, distributed, metabolized, and excreted (ADMET).[4] A comprehensive characterization at an early stage is therefore not just beneficial but essential for rational drug design, minimizing late-stage failures and accelerating the path to clinical application.[5]

This guide provides a detailed technical examination of **isoquinolin-8-ylmethanamine dihydrochloride** (2HCl), a heterocyclic amine of significant interest as a synthetic intermediate and building block in pharmaceutical research.[6][7] The isoquinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents.[8][9] As researchers and drug development professionals, a granular understanding of the physicochemical profile of this key intermediate is paramount for its effective utilization. This

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document is structured to deliver not just data, but also the causality behind experimental choices and the practical implications of the findings.

Molecular Identity and Structural Attributes

The foundational step in characterizing any chemical entity is to establish its precise molecular identity. **Isoquinolin-8-ylmethanamine dihydrochloride** is the salt form of the parent compound, isoquinolin-8-ylmethanamine, which comprises an isoquinoline ring system substituted at the 8-position with an aminomethyl group. The dihydrochloride salt formation indicates the presence of two basic nitrogen centers capable of protonation: the primary amine of the methanamine moiety and the nitrogen within the isoquinoline ring.

Chemical Structure:

- Parent Compound: Isoquinolin-8-ylmethanamine
- Salt Form: **Isoquinolin-8-ylmethanamine dihydrochloride**

The key identifiers and computed properties of this compound are summarized below.

Property	Value	Source
IUPAC Name	isoquinolin-8-ylmethanamine;dihydrochloride	[10]
CAS Number	850734-84-8	[6]
Molecular Formula	$C_{10}H_{12}Cl_2N_2$	[6][10]
Molecular Weight	231.12 g/mol	[10][11]
Canonical SMILES	C1=CC2=C(C=NC=C2)C(=C1)CN.Cl.Cl	[6][10]
InChI Key	GQPDNUJLVOFHSX-UHFFFAOYSA-N	[6][10]

Aqueous Solubility Profile

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Solubility is arguably one of the most critical physicochemical properties for an API, as it directly impacts dissolution rate and, consequently, absorption and bioavailability, particularly for orally administered drugs.[1][12] A compound must be in solution to be absorbed across biological membranes.

Isoquinolin-8-ylmethanamine as a dihydrochloride salt is expected to exhibit significantly enhanced aqueous solubility compared to its free base form. The salt form readily dissociates in aqueous media, yielding charged species that interact favorably with polar water molecules.

Reported Solubility Data:

- A solubility of 5 mg/mL in phosphate-buffered saline (PBS) at pH 7.2 has been reported, classifying it as soluble.[6]

Causality Behind Experimental Design: The Shake-Flask Method

To determine the equilibrium solubility, the "shake-flask" method is the gold standard.[13][14] Its primacy stems from its ability to allow the system to reach a true thermodynamic equilibrium between the undissolved solid and the saturated solution. This ensures the measured solubility is a constant and reliable value for a given set of conditions (temperature, pH), which is critical for biopharmaceutical classification (BCS).[14][15]

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

This protocol outlines the steps to determine the pH-solubility profile of isoquinolin-8-ylmethanamine 2HCl.

- Preparation of Buffers: Prepare a series of aqueous buffers covering the physiological pH range of 1.2 to 6.8 (e.g., HCl for pH 1.2, acetate buffer for pH 4.5, and phosphate buffer for pH 6.8).[15]

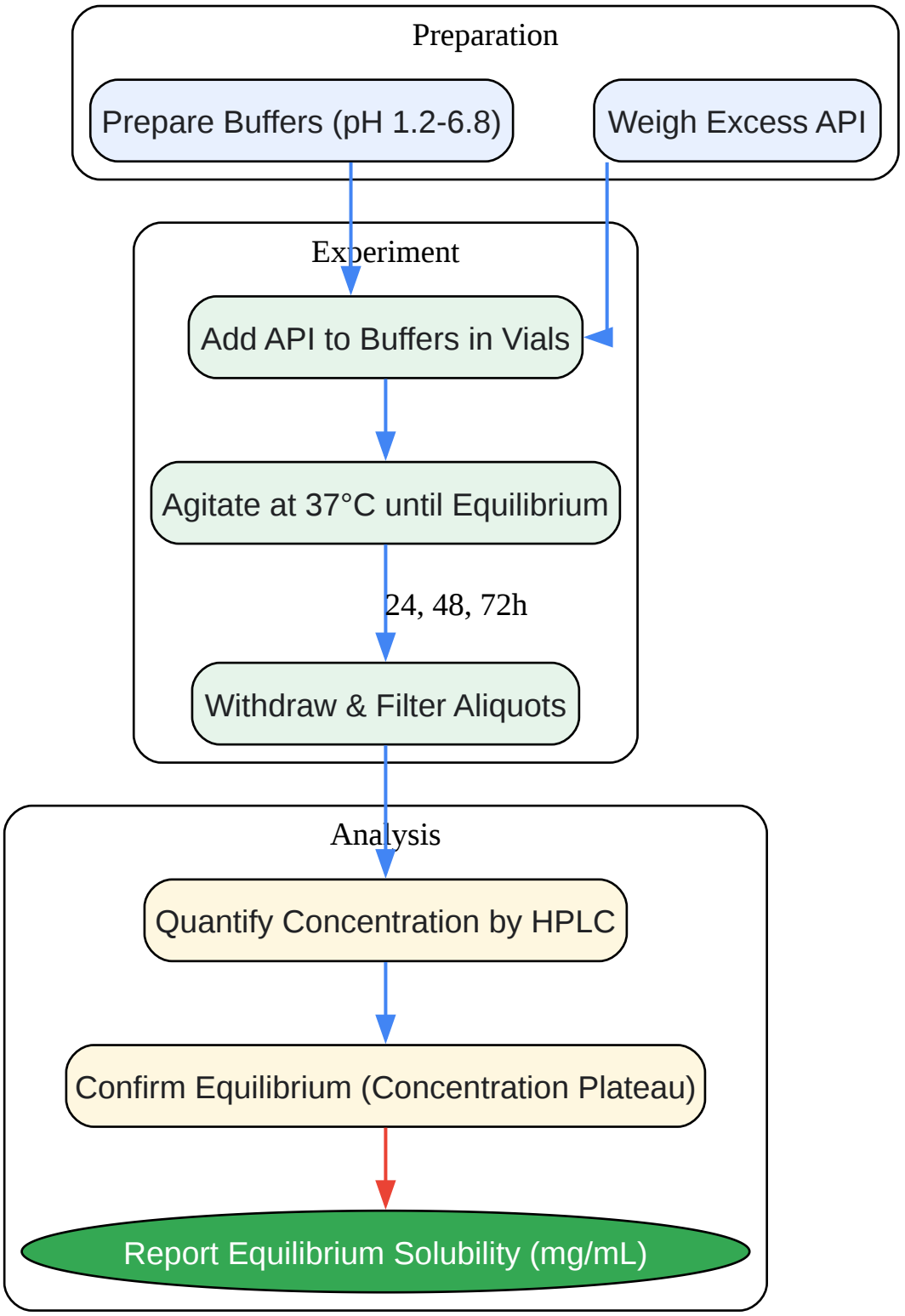
- Temperature Control: Calibrate a mechanical shaker or agitation device to maintain a constant temperature of 37 ± 1 °C.[13][14]

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- Sample Preparation: Add an excess amount of isoquinolin-8-ylmethanamine 2HCl to separate vials containing a known volume of each buffer. The excess solid should be visually apparent to ensure saturation.
- Equilibration: Place the vials in the shaker and agitate at a consistent speed (e.g., 100 rpm).[14]
- Sampling: At predetermined time points (e.g., 24, 48, and 72 hours), withdraw aliquots from each vial.[13] It is crucial to ensure that only the supernatant is sampled. This is achieved by stopping agitation, allowing the solid to settle, and then immediately filtering the sample through a suitable syringe filter (e.g., 0.22 µm) to remove any undissolved particles.
- Concentration Analysis: Analyze the concentration of the dissolved API in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Equilibrium Confirmation: Equilibrium is confirmed when the concentration values from consecutive time points do not deviate significantly (e.g., by <5%).[13] The final, stable concentration is reported as the equilibrium solubility at that specific pH.

Workflow for Shake-Flask Solubility Determination

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Caption: Workflow for determining equilibrium solubility.

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Ionization Behavior: The Dissociation Constant (pKa)

The pKa is a measure of the acidity or basicity of a molecule and is a critical determinant of its behavior in biological systems.[4] It dictates the extent of ionization at a given pH, which in turn influences solubility, membrane permeability, and binding interactions with target proteins. For isoquinolin-8-ylmethanamine, two pKa values are expected, corresponding to the protonation of the aliphatic primary amine and the aromatic isoquinoline nitrogen.

Causality Behind Experimental Design: Potentiometric Titration

Potentiometric titration is a robust and widely used method for pKa determination.[4][16] The principle involves monitoring the change in pH of a solution of the compound as a titrant (a strong acid or base) is added incrementally. The pKa can be determined from the midpoint of the resulting titration curve, where the concentrations of the protonated and deprotonated species are equal. This method is advantageous due to its simplicity and low cost.[16]

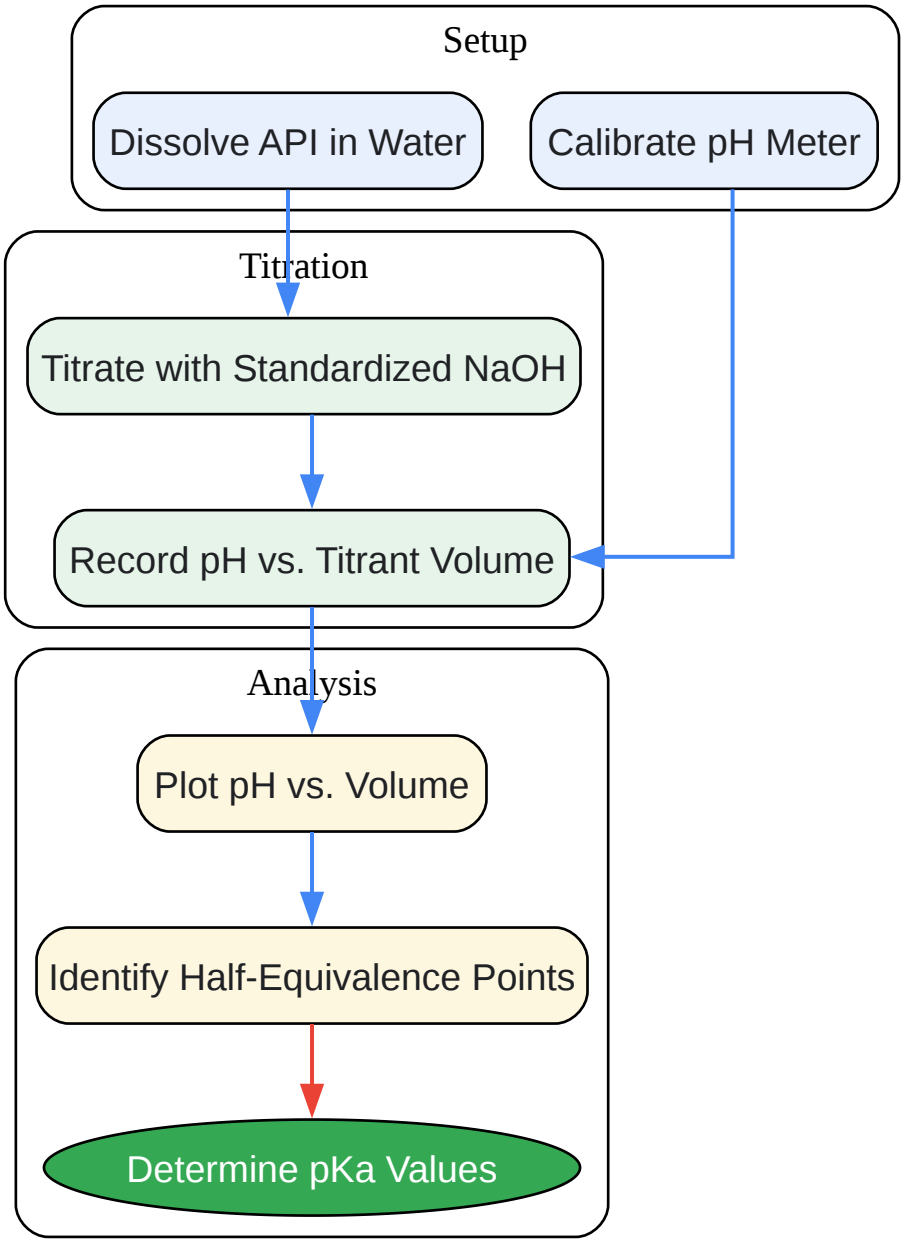
Experimental Protocol: pKa Determination by Potentiometric Titration

- Sample Preparation: Accurately weigh a sample of isoquinolin-8-ylmethanamine 2HCl and dissolve it in a known volume of deionized water or a suitable co-solvent system if solubility is limited.[17]
- Titration Setup: Place the solution in a thermostatted vessel and use a calibrated pH electrode to monitor the pH continuously.
- Titration: Titrate the solution with a standardized solution of a strong base (e.g., 0.1 N NaOH) added in small, precise increments using an auto-titrator or a burette.[17]
- Data Acquisition: Record the pH value after the addition of each increment of titrant.
- Data Analysis: Plot the measured pH versus the volume of titrant added. The resulting sigmoid curve will show inflection points corresponding to the equivalence points.

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- pKa Calculation: The pKa values are determined from the pH at the half-equivalence points of the titration curve. For a diprotic base like isoquinolin-8-ylmethanamine, two distinct buffer regions and corresponding pKa values would be observed.

Workflow for Potentiometric pKa Determination



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Caption: General workflow for pKa determination via titration.

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Spectroscopic Characterization

Spectroscopic techniques are indispensable for confirming the chemical structure and purity of an API.[3]

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving conjugated systems.

- Reported Data: Isoquinolin-8-ylmethanamine 2HCl exhibits a maximum absorbance (λmax) at 217 nm.[6]
- Interpretation: This absorption is characteristic of the π → π* transitions within the aromatic isoquinoline ring system.

Protocol for UV-Vis Analysis:

- Prepare a dilute solution of the compound in a suitable solvent (e.g., water or ethanol).
- Use a calibrated spectrophotometer to scan the absorbance of the solution across the UV-Vis range (typically 200-800 nm).
- Record the wavelength of maximum absorbance (λmax).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the precise atomic structure of a molecule in solution.[18] While specific spectral data for this compound is not publicly available, a ^{1}H NMR spectrum would be expected to show distinct signals for:

- Aromatic Protons: Multiple signals in the aromatic region (typically 7-9 ppm) corresponding to the protons on the isoquinoline ring.
- Methylene Protons (-CH_2-): A singlet or multiplet corresponding to the two protons of the aminomethyl group.

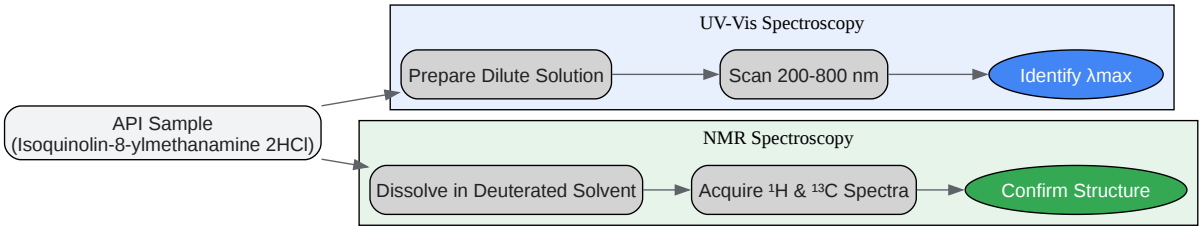
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- Amine Protons ($-NH_3^+$): A broad signal for the protons on the protonated amine groups, which may exchange with solvent.

General Protocol for NMR Sample Preparation:

- Dissolve 5-10 mg of the compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., D_2O or DMSO-d_6).
- Transfer the solution to an NMR tube.
- Acquire ^1H and ^{13}C NMR spectra using a high-field NMR spectrometer.

Workflow for Spectroscopic Characterization



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Caption: Workflow for structural confirmation via spectroscopy.

Solid-State Properties

The physical form of an API can significantly impact its stability, dissolution, and manufacturability.[5]

- Physical Form: Isoquinolin-8-ylmethanamine 2HCl is described as a crystalline solid.[6]
- Thermal Analysis: While specific data is unavailable, techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) would be essential for a full

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characterization.

- DSC would determine the melting point and identify any polymorphic transitions.
- TGA would reveal information about thermal stability and the presence of any bound solvent or water (hydrates).

Conclusion and Implications for Researchers

This technical guide has synthesized the core physicochemical characteristics of **isoquinolin-8-ylmethanamine dihydrochloride**. The data presented underscores its nature as a water-soluble, crystalline solid, a profile highly advantageous for its use in pharmaceutical research and development.

Key Takeaways for the Scientist:

- High Solubility: The dihydrochloride salt form confers good aqueous solubility, simplifying its use in aqueous reaction media and facilitating formulation development for biological assays.
- Dual Basic Centers: The presence of two pKa values means its ionization state, and thus its properties, will be highly dependent on pH. This is a critical consideration for designing experiments in buffered systems, predicting in vivo absorption, and developing analytical methods like HPLC.
- Synthetic Utility: As a key intermediate, this well-characterized compound serves as a reliable starting point for the synthesis of more complex isoquinoline-based drug candidates. [6][7] Its known properties ensure consistency and predictability in synthetic transformations.

A thorough understanding and application of this physicochemical knowledge are fundamental to leveraging isoquinolin-8-ylmethanamine 2HCl effectively in the pursuit of novel therapeutics.

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